

An In-depth Technical Guide to the Physicochemical Properties of 4-Methyldiphenyl Sulfide

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Compound of Interest

Compound Name: **4-METHYLDIPHENYL SULFIDE**

Cat. No.: **B1585825**

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Introduction: The Significance of 4-Methyldiphenyl Sulfide in Pharmaceutical Development

4-Methyldiphenyl sulfide, also known as phenyl p-tolyl sulfide, is an organosulfur compound that holds a significant position in the landscape of pharmaceutical synthesis. Its diaryl sulfide scaffold is a recurring motif in a multitude of biologically active molecules. The unique physicochemical properties of this structural class, including metabolic stability and the ability to modulate receptor binding, make them attractive building blocks for medicinal chemists.

This technical guide provides a comprehensive overview of the melting and boiling points of **4-methyldiphenyl sulfide**, critical parameters for its purification, handling, and scale-up in a research and drug development setting. We will delve into the theoretical underpinnings of these physical constants, present established experimental values, and provide detailed, field-proven protocols for their accurate determination. The causality behind experimental choices and the integration of self-validating systems within these protocols are emphasized to ensure scientific integrity and reproducibility.

Physicochemical Properties of 4-Methyldiphenyl Sulfide

The accurate determination of a compound's physical properties is a cornerstone of chemical research and development. These constants not only confirm the identity and purity of a substance but also inform process parameters for synthesis, purification, and formulation.

Summary of Physical Constants

The key physical properties of **4-methyldiphenyl sulfide** (CAS No: 3699-01-2) are summarized in the table below. These values are critical for designing appropriate experimental conditions, such as distillation for purification or setting reaction temperatures.

Property	Value	Source
Melting Point	16 °C	[1]
Boiling Point	311.5 °C	[1] [2]
Density	1.09 g/cm ³	[1] [2]
Refractive Index	1.6190-1.6230	[1] [2]
Molecular Formula	C ₁₃ H ₁₂ S	[3]
Molecular Weight	200.3 g/mol	[2]

The relatively low melting point indicates that **4-methyldiphenyl sulfide** can exist as a solid or a liquid at or near ambient temperature, a crucial consideration for storage and handling. The high boiling point necessitates vacuum distillation for purification to prevent thermal decomposition.

The Diaryl Sulfide Moiety: A Privileged Scaffold in Medicinal Chemistry

The diaryl sulfide structure is a key pharmacophore found in numerous therapeutic agents. These compounds are explored for a wide range of applications due to their biological activities, including their use in the development of treatments for cancer, infectious diseases, and neurological disorders. The sulfur atom in various oxidation states (sulfide, sulfoxide, sulfone) plays a critical role in the pharmacological profile of these molecules.

One of the most notable applications of **4-methyldiphenyl sulfide** is as a key intermediate in the synthesis of Fenofibrate. Fenofibrate is a widely prescribed lipid-lowering drug used to treat hypercholesterolemia and hypertriglyceridemia. The synthesis of fenofibrate involves the incorporation of the p-tolylthio moiety, for which **4-methyldiphenyl sulfide** can serve as a precursor. The diaryl sulfide structure is integral to the molecule's interaction with its biological target, the peroxisome proliferator-activated receptor alpha (PPAR α).

Experimental Determination of Melting and Boiling Points

The following sections provide detailed, step-by-step protocols for the accurate determination of the melting and boiling points of **4-methyldiphenyl sulfide**. These protocols are designed to be self-validating by emphasizing purity assessment and precise measurement.

Melting Point Determination: Capillary Method

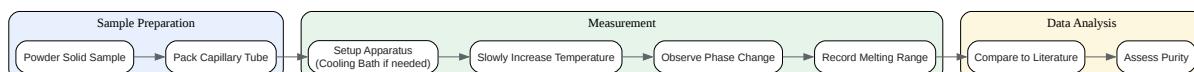
The melting point of a crystalline solid is the temperature at which it transitions to a liquid. For a pure substance, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range, making it a valuable indicator of purity. Given that the melting point of **4-methyldiphenyl sulfide** is 16 °C, this determination would need to be performed using a cooling bath.

Protocol:

- **Sample Preparation:** A small amount of solid **4-methyldiphenyl sulfide** is finely powdered. A capillary tube, sealed at one end, is tapped gently into the powder to pack a small sample (2-3 mm in height) into the bottom.
- **Apparatus Setup:** The packed capillary tube is attached to a calibrated thermometer. The assembly is then placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample. For a substance with a melting point near room temperature, a cooling bath (e.g., an ice-water or ice-salt bath) would be used to first solidify the sample and then allow it to slowly warm.
- **Determination:** The temperature of the apparatus is slowly increased (approximately 1-2 °C per minute) as it approaches the expected melting point.

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure sample, this range should be narrow (≤ 1 °C).

Diagram: Workflow for Melting Point Determination



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Caption: A streamlined workflow for the determination of a compound's melting point.

Boiling Point Determination: Microscale Method

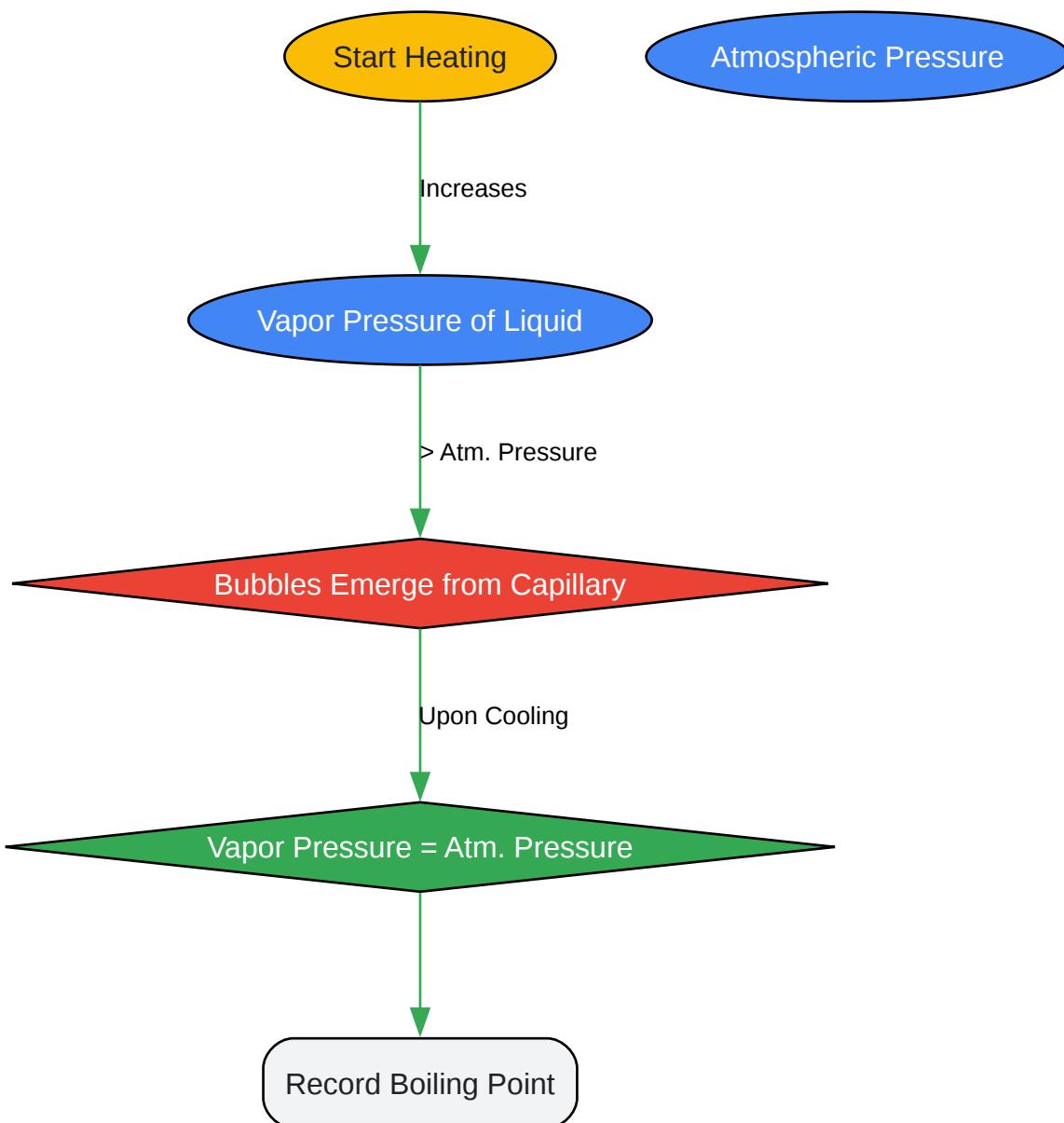
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Similar to the melting point, a sharp and constant boiling point is indicative of a pure compound. Due to the high boiling point of **4-methyldiphenyl sulfide** (311.5 °C), determination at atmospheric pressure requires high temperatures. A microscale method is often preferred to minimize the amount of substance needed and to ensure uniform heating.

Protocol:

- Apparatus Setup: A small amount of liquid **4-methyldiphenyl sulfide** (0.5-1 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- Heating: The test tube assembly is attached to a thermometer and heated in a high-temperature bath (e.g., silicone oil or a sand bath). The heating should be gradual and controlled.

- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is continued until a steady and rapid stream of bubbles is observed.
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point. The temperature is recorded at this exact moment. This is the temperature at which the external pressure equals the vapor pressure of the liquid.
- Pressure Correction: Since boiling points are pressure-dependent, it is crucial to record the atmospheric pressure at the time of the experiment. If the pressure is not 760 mmHg (1 atm), a correction should be applied to normalize the boiling point to standard pressure.

Diagram: Logic for Boiling Point Measurement

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Caption: The relationship between vapor pressure and atmospheric pressure during boiling point determination.

Conclusion

A thorough understanding and precise determination of the melting and boiling points of **4-methyldiphenyl sulfide** are fundamental for its effective use in research and pharmaceutical development. These physical constants are not merely data points but are critical parameters that guide purification strategies, ensure the quality and purity of synthetic intermediates, and

ultimately contribute to the successful development of novel therapeutics. The protocols and principles outlined in this guide are intended to provide researchers, scientists, and drug development professionals with a robust framework for handling and characterizing this important diaryl sulfide.

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